An In-depth Technical Guide to Octrizole: Chemical Structure and Synthesis Pathway

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Compound of Interest

Compound Name:	*Octrizole*
CAS No.:	*123307-21-1*
Cat. No.:	*B050588*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octrizole, a benzotriazole-type ultraviolet (UV) absorber, is a crucial compound in the formulation of various products requiring photostability.[1] Its efficacy in absorbing a wide spectrum of UV radiation makes it an indispensable additive in plastics, cosmetics, and coatings to prevent degradation and extend product life. This technical guide provides a comprehensive overview of the chemical structure and a detailed synthesis pathway of **Octrizole**, intended for researchers, scientists, and professionals in drug development and material science.

Chemical Structure and Properties

Octrizole is chemically known as 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol.[1][2] Its structure is characterized by a phenolic group, a benzotriazole moiety, and a tert-octyl substituent. This unique combination of functional groups contributes to its strong UV absorption properties and its solubility in various organic media.

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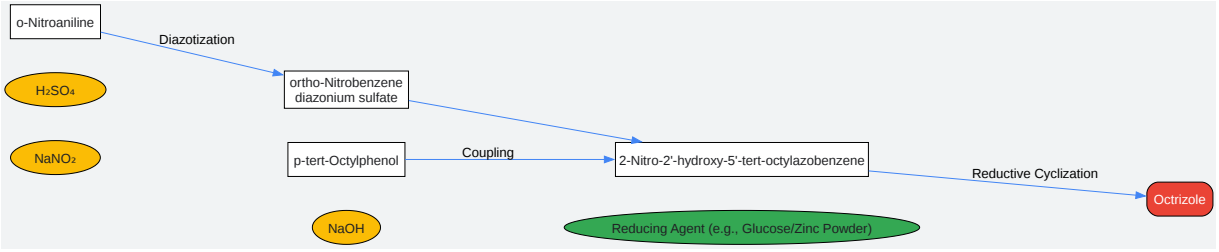
Table 1: Physicochemical Properties of **Octrizole**

Property	Value	Reference
IUPAC Name	2-(benzotriazol-2-yl)-4-(2,4,4-trimethylpentan-2-yl)phenol	[2]
CAS Number	3147-75-9	[1][2]
Molecular Formula	$C_{20}H_{25}N_3O$	[1][2]
Molecular Weight	323.44 g/mol	[1][2]
Melting Point	103 - 105 °C	[1]
Purity	≥ 99% (GC)	[1]
Appearance	White to off-white powder	[1]

Synthesis Pathway of **Octrizole**

The synthesis of **Octrizole** is a multi-step process that involves the formation of a diazonium salt, a coupling reaction, and a final reductive cyclization. The overall pathway is illustrated in the diagram below.



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Caption: Synthesis pathway of **Octrizole** from o-nitroaniline and p-tert-octylphenol.

Experimental Protocols

The synthesis of **Octrizole** can be broken down into three key experimental stages:

Step 1: Diazotization of o-Nitroaniline

Objective: To convert o-nitroaniline into its corresponding diazonium salt.

Methodology:

- A mixture of sulfuric acid and water is prepared in a reaction vessel.
- o-Nitroaniline is added to the acidic solution under constant stirring.
- The mixture is cooled to a temperature of 0-5 °C using an ice bath.
- A 20% aqueous solution of sodium nitrite is added dropwise to the reaction mixture, maintaining the temperature between 0-5 °C.
- The reaction is monitored for completion. Afterwards, urea is added to quench any remaining nitrous acid, which can be confirmed using a starch-potassium iodide test paper. The resulting product is ortho-nitrobenzene diazonium sulfate.[1]

Step 2: Coupling Reaction

Objective: To couple the diazonium salt with p-tert-octylphenol to form an azo compound.

Methodology:

- In a separate reactor, p-tert-octylphenol is dissolved in ethanol with stirring.
- The solution is cooled to 0-5 °C.
- The pH of the solution is adjusted to 7-9 using a 20% sodium hydroxide solution.

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- The previously prepared ortho-nitrobenzene diazonium sulfate solution is added dropwise to the p-tert-octylphenol solution. The pH is maintained at 7-9 throughout the addition.
- After the reaction is complete, the resulting precipitate, 2-nitro-2'-hydroxy-5'-tert-octylazobenzene, is collected by filtration and washed.[1]

Step 3: Reductive Cyclization

Objective: To reduce the nitro group of the azo compound and induce cyclization to form the final product, **Octrizole**.

Methodology:

- The 2-nitro-2'-hydroxy-5'-tert-octylazobenzene is suspended in a mixture of ethanol and a 20% sodium hydroxide solution.
- The mixture is heated to 50-60 °C.
- A solution of glucose is added dropwise as a reducing agent.
- Upon completion of the initial reduction, the mixture is cooled to 40-50 °C, and the pH is adjusted to 3 with a 10% sulfuric acid solution. The resulting solid is collected by filtration.
- This intermediate is then dissolved in a mixture of chlorobenzene, ethanol, and sulfuric acid.
- The solution is heated to 85-90 °C, and zinc powder is added in portions to effect the final reduction and cyclization.
- The crude **Octrizole** is then purified, for example by recrystallization, to yield the final product.[1]

Quantitative Data

Table 2: Spectroscopic Data for **Octrizole**

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Spectroscopic Technique	Key Data Points	Reference
Mass Spectrometry (MS)	Precursor m/z: 324.207 $[M+H]^+$	[2]
^1H NMR	Data available in the PubChem database.	[2]
^{13}C NMR	Data available in the PubChem database.	[2]
Infrared (IR) Spectroscopy	Data available in the PubChem database.	[2]

Note: Detailed spectral data including chemical shifts and peak assignments can be accessed through the PubChem database under CID 62485.

Conclusion

This technical guide has detailed the chemical structure and a reliable synthesis pathway for **Octrizole**. The provided experimental protocols offer a clear methodology for its preparation in a laboratory setting. The synthesis involves well-established organic reactions, and the final product's identity can be confirmed using standard analytical techniques. This information is valuable for researchers and professionals working on the development of UV-stable materials and formulations.

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